

Technical Support Center: TMC647055 Choline Salt Formulation

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Compound of Interest

Compound Name: TMC647055 Choline salt

Cat. No.: B1191612

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Topic: Troubleshooting Color Changes in TMC647055 Choline Salt Solutions

Executive Summary & Immediate Action

Status: Color change in TMC647055 (HCV NS5B Polymerase Inhibitor) choline salt solutions is a critical quality attribute (CQA) deviation.

While pure **TMC647055 choline salt** should appear as a white to off-white powder or a clear, colorless solution, the appearance of yellow, amber, or pink discoloration indicates chemical instability. This is rarely a benign physical change; it almost always signals oxidative degradation of the indole core or hydrolysis promoted by the hygroscopic nature of the choline counter-ion.

Immediate Triage Protocol:

- Stop Dosing/Usage: Do not use the discolored solution for biological assays (IC50/EC50) until validated.
- Check pH: A shift >0.5 pH units from baseline suggests choline hydrolysis or CO₂ absorption. [\[1\]](#)
- Protect from Light: Cover samples immediately with foil; the macrocyclic indole core is photosensitive. [\[1\]](#)

Diagnostic Matrix: Interpreting the Color Change

Use this table to correlate visual observations with specific chemical failure modes.

Visual Symptom	Probable Cause	Mechanism	Severity
Pale Yellow Solution	Early Oxidation (N-Oxide)	Oxidation of the indole nitrogen or the tertiary amine in the choline counter-ion.[1]	Moderate: Potency likely >95%, but stability is compromised.
Dark Amber/Brown	Advanced Oxidation (Quinone)	Formation of quinoidal imine species from the indole core.[1] Often irreversible.	Critical: Significant potency loss and potential cytotoxicity from degradants.[1]
Pink/Red Tint	Photo-oxidation	Radical-mediated degradation of the indole moiety triggered by UV/Vis light exposure.[1]	Critical: Indicates failure of light protection measures. [1]
Turbidity/Precipitate	Salt Disproportionation	Reversion to the free acid form of TMC647055 due to pH drop (Choline instability).[1]	High: Inconsistent dosing concentration.

Deep Dive: The Chemistry of the Failure

As researchers, we must understand why this happens to prevent recurrence. TMC647055 is a macrocyclic indole-based inhibitor.[1][2] Its stability is governed by two competing factors in the choline salt form:

A. The Indole Oxidation Pathway (The Chromophore)

The indole core of TMC647055 is electron-rich.[1] In the presence of dissolved oxygen and light, it undergoes radical oxidation.[3]

- Mechanism: The C2-C3 double bond of the indole is susceptible to electrophilic attack or radical oxidation, leading to indolenine hydroperoxides.[1] These decompose into keto-imines (often yellow/amber) or dimerize (brown).
- Impact: This destroys the pharmacophore required for NS5B binding, directly increasing IC50 values.

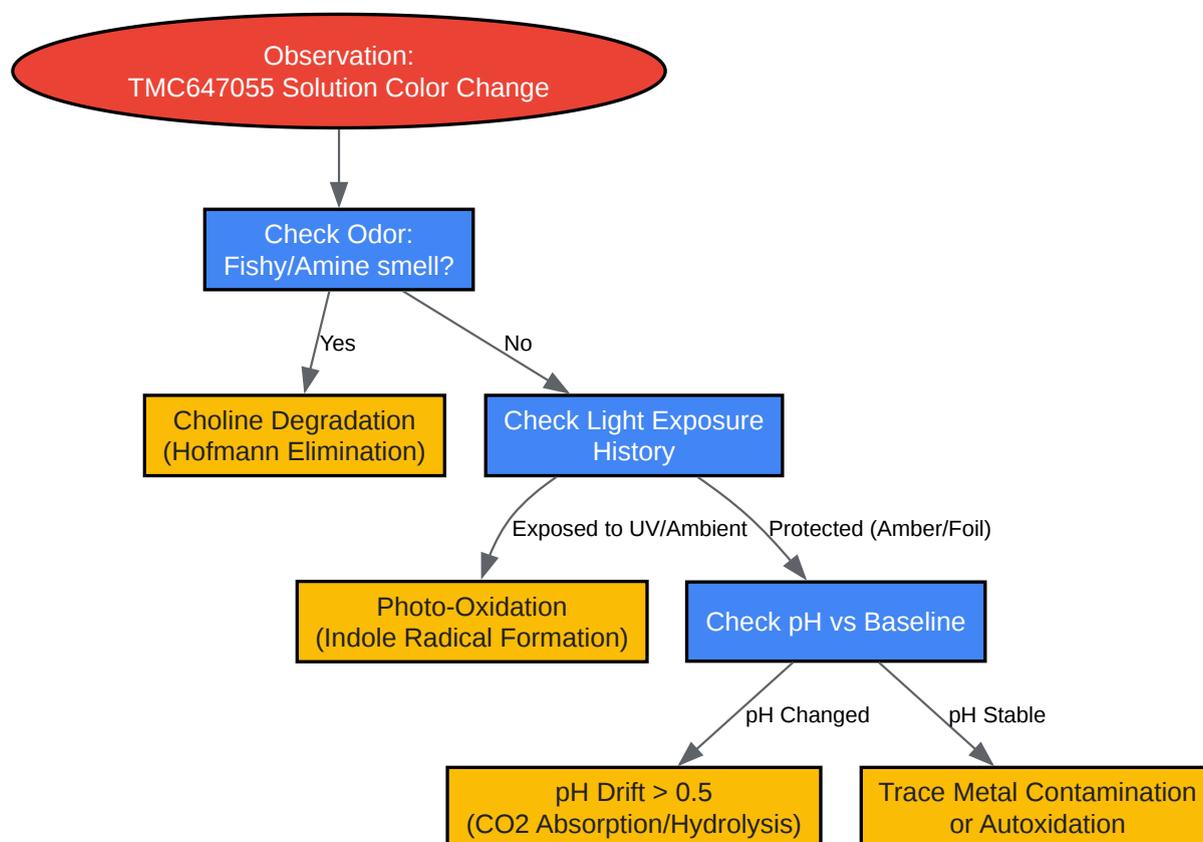
B. The Choline Liability (The Catalyst)

Choline hydroxide (used to form the salt) is a strong base and is extremely hygroscopic.[1]

- Moisture Uptake: The salt pulls atmospheric water into the solid or non-aqueous solution. Water acts as a vector for dissolved oxygen and increases molecular mobility, accelerating degradation.
- Hofmann Elimination: Under thermal stress or high pH, the choline cation can degrade into trimethylamine (fishy odor) and acetaldehyde.[1] This shifts the pH, potentially causing the TMC647055 active pharmaceutical ingredient (API) to precipitate (disproportionate) or degrade further.

Visualizing the Degradation Logic

The following diagram outlines the decision tree for diagnosing the root cause of the color change.



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Figure 1: Diagnostic logic flow for identifying the root cause of TMC647055 solution instability.

Validated Troubleshooting Protocols

Do not guess. Use these protocols to confirm the integrity of your reagent.

Protocol A: Rapid Purity Check (LC-UV-MS)

Use this to determine if the solution can be salvaged.[1]

- Preparation: Dilute the discolored sample to 10 μM in 50:50 Acetonitrile:Water.
- Column: C18 Reverse Phase (e.g., Waters XBridge or equivalent), 3.5 μm .[1]

- Mobile Phase:
 - A: 0.1% Formic Acid in Water.[1]
 - B: 0.1% Formic Acid in Acetonitrile.
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 254 nm and 280 nm (Indole absorption).
- Pass/Fail Criteria:
 - Pass: Main peak >98% area. Impurity peaks <0.5%. [1] (Color may be due to trace highly chromophoric impurities).
 - Fail: Main peak <95%. Presence of RRT (Relative Retention Time) 0.8-0.9 peaks (Hydrolysis) or RRT 1.1 peaks (Oxidation).

Protocol B: The "Fishy Smell" Test (Choline Integrity)

A simple organoleptic test for choline breakdown.[1]

- Uncap the vial in a fume hood.
- Gently waft air toward your nose.[1]
- Observation: A distinct "rotting fish" odor indicates the release of Trimethylamine (TMA).[1]
- Conclusion: The choline counter-ion has degraded.[1] Even if the API is intact, the solubility and pH environment are compromised. Discard the solution.

Frequently Asked Questions (FAQs)

Q1: Can I filter the yellow solution to remove the color? A: No. The yellow color usually comes from dissolved oxidative degradants (quinones/N-oxides), not particulates.[1] Filtration (0.22 µm) will remove precipitates but will not remove dissolved chromophores. If the solution is yellow, the chemical structure has changed.[1]

Q2: My TMC647055 powder turned yellow in the freezer. Is it safe? A: It is likely compromised. [1] Choline salts are hygroscopic.[4][5] If the vial was not sealed with Parafilm or stored under argon/nitrogen, moisture ingress likely occurred, facilitating slow oxidation even at -20°C. Perform Protocol A (LC-MS) before use.[1]

Q3: What is the optimal storage condition for the choline salt solution? A:

- Solvent: DMSO (anhydrous) is preferred over aqueous buffers for stock storage.
- Temperature: -80°C is superior to -20°C for long-term stability.
- Atmosphere: Store under Argon or Nitrogen gas.[1]
- Container: Amber glass vials (silanized preferred to prevent surface adsorption).

Q4: Does the color change affect IC50 values in HCV replicon assays? A: Yes. Oxidized indoles often lose their binding affinity to the NS5B polymerase thumb pocket. Furthermore, degradation products can be cytotoxic, producing false positives in antiviral assays (due to cell death rather than viral inhibition).[1]

References

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